

Navigating the Solubility of Boc-Ser-OH.DCHA: A Technical Guide

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Compound of Interest

Compound Name: **Boc-Ser-OH.DCHA**

Cat. No.: **B3045230**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the solubility characteristics of N- α -(tert-Butoxycarbonyl)-L-serine dicyclohexylammonium salt (**Boc-Ser-OH.DCHA**). Due to the limited availability of specific quantitative solubility data in public literature, this document focuses on qualitative solubility information, the role of the dicyclohexylammonium (DCHA) salt, a general experimental protocol for solubility determination, and the application of this compound in its primary context: solid-phase peptide synthesis (SPPS).

Understanding the Solubility of Boc-Ser-OH.DCHA

Currently, specific quantitative solubility data for **Boc-Ser-OH.DCHA** in various organic and aqueous solvents is not extensively documented in publicly available resources. However, qualitative information and the known function of the dicyclohexylammonium (DCHA) salt provide valuable insights for researchers.

The DCHA salt of Boc-protected amino acids is intentionally prepared to enhance the compound's stability, facilitate handling, and improve its crystalline nature. While the free acid form of many Boc-amino acids can be oils or amorphous solids that are difficult to purify and handle, the DCHA salt form is typically a stable, crystalline solid with a defined melting point. This improved crystallinity often translates to better solubility characteristics in solvents commonly used in peptide synthesis.

Qualitative Solubility Summary

Based on general principles for similar compounds, the following qualitative solubility profile can be expected:

Solvent Class	Expected Solubility	Rationale
Polar Aprotic Solvents	High	Solvents like Dimethylformamide (DMF), N-Methyl-2-pyrrolidone (NMP), and Dichloromethane (DCM) are the primary solvents used in Boc-chemistry solid-phase peptide synthesis and are expected to readily dissolve Boc-Ser-OH.DCHA.
Polar Protic Solvents	Moderate to Low	Alcohols such as methanol and ethanol may dissolve Boc-Ser-OH.DCHA, but likely to a lesser extent than polar aprotic solvents. Water solubility is expected to be low.
Non-polar Solvents	Very Low	Solvents like hexanes and diethyl ether are generally poor solvents for charged salt compounds and are not expected to effectively dissolve Boc-Ser-OH.DCHA.

Experimental Protocol: Gravimetric Determination of Solubility

For researchers requiring precise solubility data, the following is a general experimental protocol for the gravimetric determination of the solubility of a compound like **Boc-Ser-OH.DCHA**.

Objective: To determine the solubility of **Boc-Ser-OH.DCHA** in a given solvent at a specific temperature.

Materials:

- **Boc-Ser-OH.DCHA**
- Selected solvent(s)
- Analytical balance
- Vials with screw caps
- Constant temperature incubator or water bath
- Syringe filters (0.2 μ m)
- Pre-weighed collection vials

Procedure:

- Sample Preparation: Add an excess amount of **Boc-Ser-OH.DCHA** to a series of vials. The excess is crucial to ensure that a saturated solution is achieved.
- Solvent Addition: Add a known volume or mass of the desired solvent to each vial.
- Equilibration: Tightly cap the vials and place them in a constant temperature incubator or water bath set to the desired temperature. Allow the samples to equilibrate for a sufficient period (e.g., 24-48 hours), with intermittent agitation to ensure thorough mixing.
- Phase Separation: After equilibration, allow the vials to stand undisturbed at the constant temperature to allow the undissolved solid to settle.
- Sample Withdrawal: Carefully withdraw a known volume of the supernatant (the clear, saturated solution) using a syringe. Avoid disturbing the undissolved solid.
- Filtration: Attach a 0.2 μ m syringe filter to the syringe and dispense the saturated solution into a pre-weighed collection vial. This step removes any remaining microscopic solid.

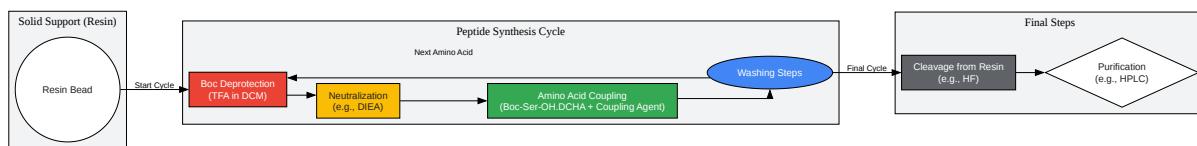
particles.

- Solvent Evaporation: Place the collection vials in a vacuum oven or use a stream of inert gas to completely evaporate the solvent.
- Mass Determination: Once the solvent is fully evaporated, re-weigh the collection vials containing the dried solute.
- Calculation: The solubility can be calculated using the following formula:

Solubility (mg/mL) = (Mass of vial with solute - Mass of empty vial) / Volume of supernatant withdrawn

Visualization of Experimental Workflow

The primary application of **Boc-Ser-OH.DCHA** is as a building block in solid-phase peptide synthesis (SPPS). The following diagram illustrates the key steps in a typical Boc-SPPS cycle.



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Caption: Workflow of Boc-Solid Phase Peptide Synthesis (SPPS).

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